Application Note: Regioselective Nitration of Ethyl 3-Hydroxybenzoate[1]

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Compound of Interest

Compound Name:	*Ethyl 3-hydroxy-4-nitrobenzoate*
CAS No.:	*717-01-1*
Cat. No.:	*B153321*

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Abstract & Scope

This application note details the protocol for the electrophilic aromatic nitration of ethyl 3-hydroxybenzoate (CAS: 7781-98-8) to produce ethyl 4-nitro-3-hydroxybenzoate, a critical intermediate in the synthesis of benzoxazole-based kinase inhibitors and other heterocyclic APIs.

While standard nitration conditions often yield complex mixtures of regioisomers (2-, 4-, and 6-nitro derivatives) and oxidation byproducts (quinones), this guide provides two validated methods:

- Method A (Standard): A scalable, mixed-solvent protocol using Nitric Acid/Acetic Acid for general synthesis.
- Method B (High-Fidelity): A regioselective Cerium(IV) Ammonium Nitrate (CAN) protocol for high-purity applications.

Mechanistic Insight & Regiochemistry

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The nitration of ethyl 3-hydroxybenzoate is governed by the competing directing effects of the hydroxyl group (strongly activating, ortho, para-director) and the ethyl ester group (deactivating, meta-director).

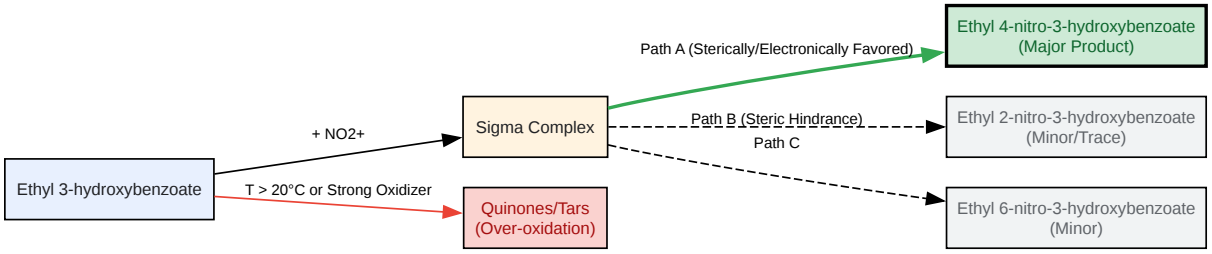
- Substrate: Ethyl 3-hydroxybenzoate[1]
- Activator: -OH at C3 (Directs to C2, C4, C6)
- Deactivator: -COOEt at C1 (Directs to C3, C5)

The Regioselectivity Conflict

The hydroxyl group's activation dominates the kinetics.

- Position 2: Sterically hindered (sandwiched between -OH and -COOEt). stabilized by H-bonding but kinetically disfavored.
- Position 4: Activated by -OH (ortho). Para to the Ester. Less sterically hindered. (Major Product)
- Position 6: Activated by -OH (para). Ortho to the Ester.

Figure 1: Reaction Scheme and Regioselectivity



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Caption: Electrophilic aromatic substitution pathways. The 4-nitro isomer is favored due to the cooperative directing effects and lower steric hindrance compared to the 2-position.

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Experimental Protocols

Safety Pre-requisites

- Thermal Runaway: Nitration of phenols is highly exothermic. Temperature control is critical.
- Gas Evolution: Reaction releases NOx fumes (Red/Brown). Perform exclusively in a fume hood.
- PPE: Acid-resistant gloves (Butyl rubber or heavy Nitrile), face shield, and lab coat.

Method A: Standard Nitric Acid/Acetic Acid Protocol

Best for: Gram-scale synthesis where chromatography is available.

Reagents:

- Ethyl 3-hydroxybenzoate (1.0 equiv)
- Nitric Acid (70%, 1.1 equiv)
- Glacial Acetic Acid (Solvent, 10 volumes)
- Ice/Water (Quench)

Protocol:

- Setup: Charge a 3-neck round bottom flask with Ethyl 3-hydroxybenzoate (e.g., 10.0 g) and Glacial Acetic Acid (100 mL).
- Cooling: Submerge the flask in an ice-salt bath. Cool internal temperature to 0–5°C.
- Addition: Add Nitric Acid (70%) dropwise via an addition funnel over 30 minutes.
  - Critical Control: Do not allow internal temperature to exceed 10°C. Higher temperatures promote oxidation to tarry quinones.
- Reaction: Stir at 0–5°C for 1 hour, then allow to warm slowly to room temperature (20°C) over 2 hours.

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- Monitoring: Check TLC (Hexane:EtOAc 7:3). Product usually appears as a bright yellow spot (lower Rf than starting material).
- Quench: Pour the reaction mixture slowly into 500 mL of crushed ice/water with vigorous stirring. The product should precipitate as a yellow solid.
- Workup: Filter the solid. Wash with cold water (3 x 50 mL) to remove acid traces.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Silica gel, 0-20% EtOAc in Hexanes) to isolate the 4-nitro isomer from minor 2-nitro impurities.

Method B: Regioselective CAN Protocol (High-Fidelity)

Best for: High-value synthesis requiring minimal purification. Reference: Arkivoc 2003 (xv) 124-133 [1]

Reagents:

- Ethyl 3-hydroxybenzoate (1.0 equiv)
- Cerium(IV) Ammonium Nitrate (CAN) (2.0 - 2.2 equiv)
- Sodium Bicarbonate (NaHCO3) (Solid, 2.5 equiv)
- Acetonitrile (ACN) (Solvent)

Protocol:

- Setup: Dissolve Ethyl 3-hydroxybenzoate (1 mmol) in Acetonitrile (5 mL).
- Buffer: Add solid NaHCO3 to the solution. (Buffering prevents acid-catalyzed hydrolysis of the ester).
- Addition: Add CAN (dissolved in minimal water or added as solid) in small portions.
- Reaction: Stir at room temperature for 15–30 minutes. The reaction is typically fast.
- Quench: Pour into water (20 mL).

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- Extraction: Extract with Ethyl Acetate (3 x 10 mL).
- Yield: This method typically yields the 4-nitro isomer in >70% yield with high regioselectivity, minimizing the 2-nitro and 6-nitro byproducts.

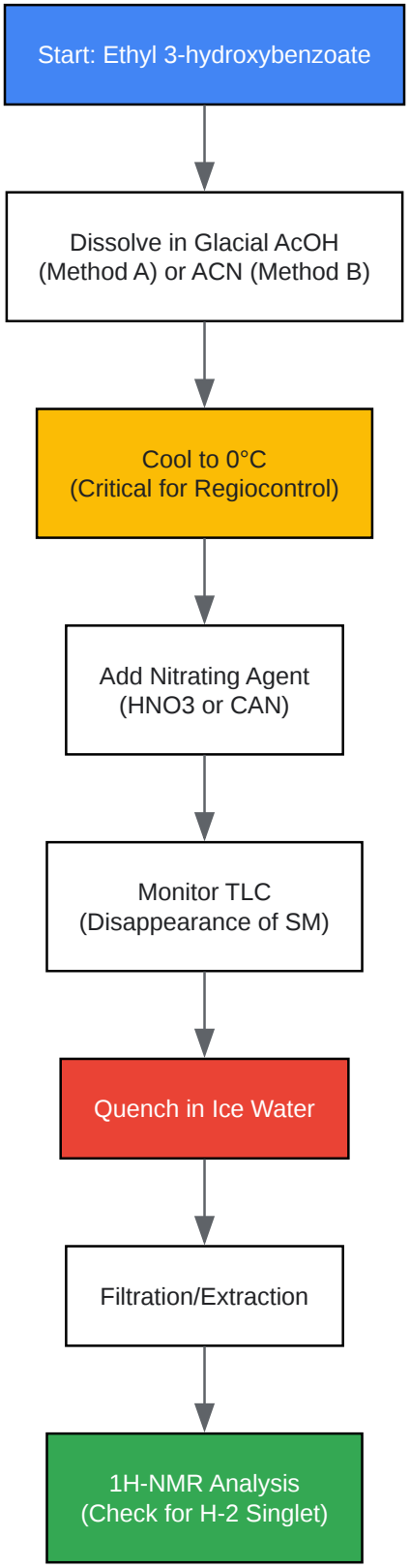
Analytical Validation (Self-Validating Data)

To ensure the correct isomer (4-nitro) has been isolated, compare 1H-NMR coupling patterns.

Feature	Ethyl 4-nitro-3-hydroxybenzoate (Target)	Ethyl 2-nitro-3-hydroxybenzoate (Impurity)
Aromatic Pattern	Two doublets (ortho coupling) + One Singlet	Three adjacent protons (d, t, d)
H-2 Proton	Singlet (Isolated between Ester and OH)	Not applicable (occupied by NO2)
H-5/H-6 Protons	Doublets (J ~8.5 Hz)	H-4, H-5, H-6 show contiguous coupling
Color	Bright Yellow Solid	Deep Yellow/Orange
Melting Point	~70-72°C (verify with lit.)	Often lower/different

Process Workflow Diagram

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Caption: Operational workflow for the nitration process.[1][2][3][4][5][6][7][8] Temperature control at the "Cool" step is the primary failure point.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Dark/Black Reaction Mixture	Oxidation/Tars	Temperature too high during addition. Keep T < 5°C.
Low Yield	Over-nitration (Dinitro)	Reduce equivalents of HNO3. Ensure dropwise addition.
Isomer Mixture	Lack of Regiocontrol	Switch to Method B (CAN/NaHCO3) for higher specificity.
Ester Hydrolysis	Acid too strong/Wet	Ensure Glacial AcOH is dry; avoid aqueous workup delays.

References

- Barret, R., et al. (2003). Facile, high-yield, regioselective synthesis of ortho-nitrophenols using cerium (IV) ammonium nitrate. Arkivoc, (xv), 124-133.[1]
- Vogel, A. I.Vogel's Textbook of Practical Organic Chemistry.
- BenchChem. Synthesis of Ethyl 2-Ethyl-3-Hydroxybutanoate (Contextual reference for ester handling).

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